

Benzo[b]thiophen-4-amine molecular weight and formula

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Compound of Interest

Compound Name: Benzo[b]thiophen-4-amine

Cat. No.: B097154

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An In-depth Technical Guide on **Benzo[b]thiophen-4-amine**

This technical guide provides essential physicochemical data for **Benzo[b]thiophen-4-amine**, a molecule of interest in chemical and pharmaceutical research. This document is intended for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

The fundamental molecular properties of **Benzo[b]thiophen-4-amine** have been determined and are summarized below.

Property	Value
Molecular Formula	C ₈ H ₇ NS ^[1] ^[2]
Molecular Weight	149.21 g/mol ^[1] ^[3]
Monoisotopic Mass	149.02992040 Da ^[3]

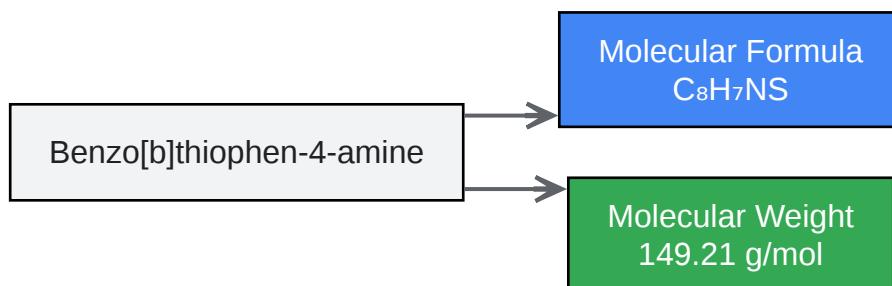
Experimental Protocols

Detailed experimental methodologies for the synthesis and characterization of **Benzo[b]thiophen-4-amine** are crucial for its application in research and development. While specific experimental protocols are not detailed in the provided search results, the synthesis of substituted benzothiophenes can be achieved through methods such as the reaction of an

alkyne-substituted 2-bromobenzene with sodium sulfide or potassium sulfide. Another approach involves the use of thiourea as a reagent in the synthesis process.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Figure 1. Relationship between **Benzo[b]thiophen-4-amine** and its molecular properties.

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References

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